

Efficacy comparison between Carfentrazone-ethyl and Metsulfuron-methyl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carfentrazone-ethyl

Cat. No.: B033137

[Get Quote](#)

A Comparative Efficacy Analysis of **Carfentrazone-ethyl** and Metsulfuron-methyl Herbicides

This guide provides a detailed comparison of the herbicidal efficacy of **Carfentrazone-ethyl** and Metsulfuron-methyl, intended for researchers and professionals in agricultural science and weed management. The document synthesizes experimental data to evaluate their mechanisms of action, weed control spectrum, and application parameters.

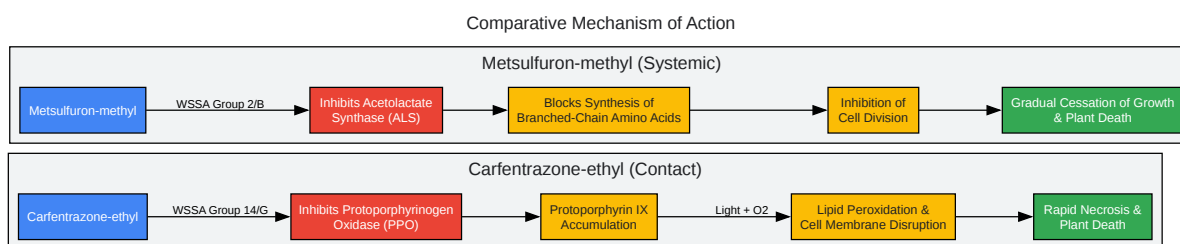
Overview and Mechanism of Action

Carfentrazone-ethyl and Metsulfuron-methyl are post-emergence herbicides that control broadleaf weeds through distinct biochemical pathways. Their differing modes of action influence their speed of activity, residual effects, and the weed species they most effectively control.

Carfentrazone-ethyl is a contact herbicide belonging to the aryl triazolinone chemical family and is classified as a WSSA/HRAC Group 14 (G) herbicide.[1][2] Its mode of action involves the inhibition of the protoporphyrinogen oxidase (PPO) enzyme.[3][4][5] This inhibition leads to an accumulation of protoporphyrin IX, which, in the presence of light and oxygen, generates singlet oxygen.[4] These reactive oxygen species cause rapid disruption and peroxidation of cell membranes, leading to cellular leakage, necrosis, and swift plant death, often within days.[2][4]

Metsulfuron-methyl is a systemic herbicide from the sulfonyleurea family, classified as a WSSA/HRAC Group 2 (B) herbicide.[6][7] It functions by inhibiting the acetolactate synthase

(ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).[6][7] This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine).[6][7] By blocking this pathway, Metsulfuron-methyl halts cell division and plant growth.[8][9] As a systemic herbicide, it is absorbed through both foliage and roots and translocated throughout the plant, with symptoms appearing gradually and leading to plant death within two to four weeks.[6][10]



[Click to download full resolution via product page](#)

Caption: Comparative biochemical pathways of **Carfentrazone-ethyl** and Metsulfuron-methyl.

Comparative Efficacy and Weed Control Spectrum

The efficacy of these herbicides varies by weed species, weed growth stage, and environmental conditions. **Carfentrazone-ethyl** provides rapid, contact-based control, while Metsulfuron-methyl offers slower, systemic, and residual control. Studies have shown that a combination of both herbicides can provide a broader spectrum of weed control than either applied alone, as their strengths are complementary.[11][12]

For instance, **Carfentrazone-ethyl** is highly effective against challenging broadleaf weeds like marshmallow (*Malva parviflora*) and field bindweed (*Convolvulus arvensis*), which can be less susceptible to Metsulfuron-methyl.[11] Conversely, Metsulfuron-methyl demonstrates strong efficacy against a wide range of other broadleaf weeds. A premix of **Carfentrazone-ethyl** and Metsulfuron-methyl has proven effective for controlling a diverse weed population in wheat, including species that are not adequately controlled by either herbicide individually.[11][12]

Data Summary Tables

Table 1: General Characteristics and Application Parameters

Feature	Carfentrazone-ethyl	Metsulfuron-methyl
Mechanism of Action	PPO Inhibition (WSSA/HRAC Group 14/G) [1] [2]	ALS Inhibition (WSSA/HRAC Group 2/B) [6] [7]
Herbicide Type	Contact, post-emergence [3] [5]	Systemic, pre- and post-emergence [8] [9]
Speed of Action	Rapid (symptoms within hours to days) [2] [4]	Slow (symptoms appear over days to weeks) [10]
Soil Residual Activity	None; no plant-back restrictions [2] [4]	Long; significant plant-back restrictions [8] [10] [13]
Typical Application Rate	17.5 - 52.5 g a.i./ha [14]	3 - 8 g a.i./ha [6] [15]
Primary Target Weeds	Broadleaf weeds and sedges [3] [5]	Broadleaf weeds, some grasses, and woody plants [15] [16]

| Translocation | Limited[\[17\]](#) | Systemic (xylem and phloem)[\[6\]](#)[\[7\]](#) |

Table 2: Comparative Efficacy on Key Broadleaf Weeds in Wheat

Weed Species	Carfentrazone-ethyl (20 g/ha)	Metsulfuron-methyl (4 g/ha)	Carfentrazone + Metsulfuron (25 g/ha) + 0.2% NIS*
	Weed Control (%) at 50 DAT	Weed Control (%) at 50 DAT	Weed Control (%) at 50 DAT
Chenopodium album (Lamb's quarters)	81.3	88.0	95.7
Convolvulus arvensis (Field bindweed)	88.7	76.7	96.0
Coronopus didymus (Lesser swinecress)	75.0	79.3	94.0
Lathyrus aphaca (Yellow pea)	72.0	75.3	92.7
Malva parviflora (Marshmallow)	87.7	78.7	96.3
Melilotus indica (White sweet clover)	82.0	89.3	96.7
Rumex dentatus (Toothed dock)	83.3	86.7	95.3

Source: Adapted from Singh et al., 2011.[\[11\]](#) Data represents the mean of two years of field experiments. NIS = Non-Ionic Surfactant. DAT = Days After Treatment.

Experimental Protocols

To ensure the robust evaluation of herbicide efficacy, standardized experimental protocols are essential. The following methodology is a synthesis of best practices for conducting herbicide field trials.[\[18\]](#)[\[19\]](#)[\[20\]](#)

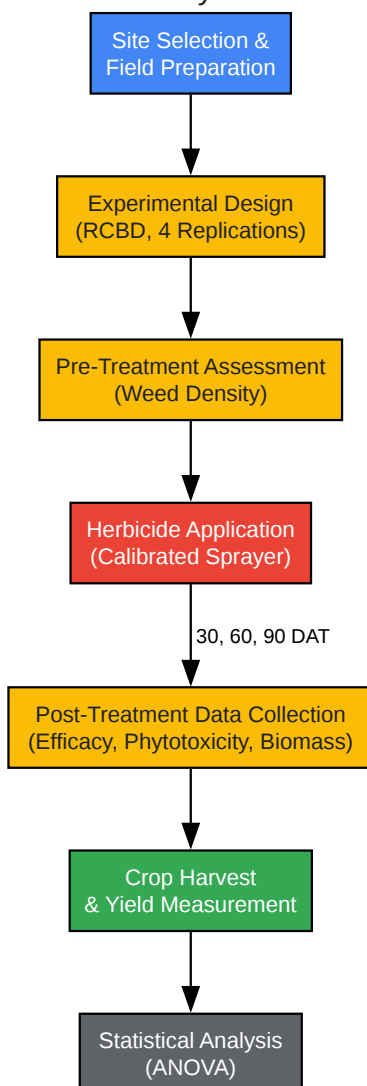
Standardized Field Trial Protocol

- Site Selection and Preparation:

- Select a field with a known history of uniform weed infestation representative of the target species.
- Ensure the site has not been treated with herbicides having long residual activity in the previous season.[\[20\]](#)
- Prepare the seedbed according to standard local agricultural practices for the test crop (e.g., wheat).
- Experimental Design:
 - Employ a Randomized Complete Block Design (RCBD) with a minimum of three to four replications to account for field variability.[\[19\]](#)
 - Each plot should be of a standardized size (e.g., 2 x 10 meters) with an untreated buffer zone between plots to prevent spray drift.[\[21\]](#)
 - Include an untreated weedy check and a weed-free check (manual weeding) within each replication for comparison.[\[19\]](#)
- Herbicide Application:
 - Apply herbicides at the recommended crop and weed growth stage (e.g., post-emergence when weeds are at the 2-4 leaf stage and actively growing).[\[22\]](#)
 - Use a calibrated backpack or bicycle-type sprayer equipped with appropriate nozzles to ensure uniform coverage at a specified spray volume (e.g., 100 L/ha).[\[21\]](#)[\[23\]](#)
 - Record environmental conditions at the time of application, including temperature, humidity, and wind speed.
- Data Collection and Evaluation:
 - Weed Density and Biomass: Before spraying and at set intervals after treatment (e.g., 30, 60, and 90 Days After Treatment), count weed density and collect above-ground weed biomass from randomly placed quadrats (e.g., 0.25 m²) within each plot. Dry the biomass to a constant weight.[\[11\]](#)

- Weed Control Efficacy: Visually assess percent weed control on a scale of 0% (no effect) to 100% (complete kill) compared to the untreated check plot.[\[18\]](#)
- Crop Phytotoxicity: Visually assess crop injury at regular intervals after application on a scale of 0% (no injury) to 100% (crop death).
- Crop Yield: At maturity, harvest the crop from a central area of each plot to determine grain yield and yield components.[\[19\]](#)
- Statistical Analysis:
 - Analyze all collected data using Analysis of Variance (ANOVA).
 - Use an appropriate mean separation test (e.g., Tukey's HSD or LSD at $p \leq 0.05$) to determine significant differences between treatment means.

Herbicide Efficacy Trial Workflow



[Click to download full resolution via product page](#)

Caption: Standardized workflow for conducting herbicide efficacy field trials.

Conclusion

Carfentrazone-ethyl and **Metsulfuron-methyl** are effective herbicides with distinct characteristics that make them suitable for different weed management scenarios.

- **Carfentrazone-ethyl** is a fast-acting, contact herbicide ideal for rapid burndown of broadleaf weeds with no soil residual concerns, making it flexible for crop rotation.[2][4]

- Metsulfuron-methyl is a slow-acting, systemic herbicide that provides broad-spectrum control at very low use rates and offers residual activity, but requires careful management of plant-back intervals.[8][13][15]

Experimental data strongly supports the use of these herbicides in combination. A tank mix or premix formulation of **Carfentrazone-ethyl** and Metsulfuron-methyl leverages the rapid, contact activity of the former with the systemic, broad-spectrum control of the latter, resulting in a more comprehensive and effective weed management solution, particularly in complex weed flora situations found in crops like wheat.[11][12][24] The choice between these herbicides, or their combination, should be guided by the target weed species, crop rotation plans, and the need for speed of action versus residual control.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apps.dnr.wi.gov [apps.dnr.wi.gov]
- 2. 4farmers.com.au [4farmers.com.au]
- 3. Carfentrazone-ethyl | C₁₅H₁₄Cl₂F₃N₃O₃ | CID 86222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. caws.org.nz [caws.org.nz]
- 5. downloads.regulations.gov [downloads.regulations.gov]
- 6. News - What Is Metsulfuron-methyl and Why Itâs Widely Used in Agriculture [bigpesticides.com]
- 7. pomais.com [pomais.com]
- 8. nre.tas.gov.au [nre.tas.gov.au]
- 9. solutionsstores.com [solutionsstores.com]
- 10. Metsulfuron-methyl | C₁₄H₁₅N₅O₆S | CID 52999 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. isws.org.in [isws.org.in]

- 12. cabidigitallibrary.org [cabidigitallibrary.org]
- 13. gardennurseryproducts.com.au [gardennurseryproducts.com.au]
- 14. hort [journals.ashs.org]
- 15. pomais.com [pomais.com]
- 16. News - What does Metsulfuron-Methyl kill? [bigpesticides.com]
- 17. solutionsstores.com [solutionsstores.com]
- 18. Protocols for Robust Herbicide Resistance Testing in Different Weed Species - PMC [pmc.ncbi.nlm.nih.gov]
- 19. nda.gov.za [nda.gov.za]
- 20. weedcontroljournal.org [weedcontroljournal.org]
- 21. peaceforageseed.ca [peaceforageseed.ca]
- 22. 4farmers.com.au [4farmers.com.au]
- 23. irp.cdn-website.com [irp.cdn-website.com]
- 24. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Efficacy comparison between Carfentrazone-ethyl and Metsulfuron-methyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033137#efficacy-comparison-between-carfentrazone-ethyl-and-metsulfuron-methyl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com